

Personal protective equipment for handling 4-Bromobenzamide

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Compound of Interest

Compound Name: 4-Bromobenzamide

Cat. No.: B181206

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Essential Safety and Handling Guide for 4-Bromobenzamide

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety protocols and logistical information for handling **4-Bromobenzamide**, including detailed operational procedures and disposal plans. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification: **4-Bromobenzamide** is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

A systematic approach to safety begins with the correct use of Personal Protective Equipment. The following table summarizes the required PPE for handling **4-Bromobenzamide**.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards. [3]	Protects against dust particles and chemical splashes that can cause serious eye irritation. [3]
Skin Protection	Chemical-resistant gloves (e.g., Natural rubber) inspected before use. A lab coat or a complete suit protecting against chemicals should be worn. [3]	Prevents skin contact, which can cause irritation. Contaminated clothing should be removed and washed before reuse. [2] [3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced. [3]	Protects against the inhalation of dust, which may cause respiratory tract irritation. [3]

Operational Plan for Safe Handling

A clear, step-by-step operational plan is critical to minimize exposure and prevent accidents.

1. Preparation:

- Ensure that a chemical fume hood is available and functioning correctly.
- Confirm the immediate accessibility of an eyewash station and a safety shower.[\[3\]](#)
- Designate a specific area for handling **4-Bromobenzamide** to limit cross-contamination.
- Prepare all necessary equipment and reagents before handling the compound.

2. Handling:

- All handling of **4-Bromobenzamide** powder should be conducted within a chemical fume hood to avoid dust generation and inhalation.[\[3\]](#)

- When weighing and transferring the solid, do so with care.[3]
- Use non-sparking tools to prevent ignition sources.[3]
- Avoid contact with skin and eyes.[4] Do not breathe in the dust.[4]

3. Post-Handling:

- Thoroughly decontaminate the work surface after use.
- Remove and properly dispose of contaminated gloves and other disposable PPE.[3]
- Always wash hands thoroughly with soap and water after handling the chemical.[3]

4. Storage:

- Store **4-Bromobenzamide** in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- It is sensitive to light, air, and moisture, so storage under an inert atmosphere is recommended.[3]

First Aid Measures

In case of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3] [4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists. [3] [4]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [3] [4]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [3]

Accidental Release and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination.

Accidental Release Measures:

- In the event of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Sweep up the spilled solid, avoiding dust generation, and place it into a suitable, closed container for disposal.[\[4\]](#)

Disposal Plan:

- **4-Bromobenzamide** is a halogenated organic compound and must be disposed of as halogenated organic waste.[5]
- Collect waste material in a suitable, labeled, and closed container. Do not mix with other waste.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[5][6]
- Contaminated packaging should be disposed of as unused product.[5]

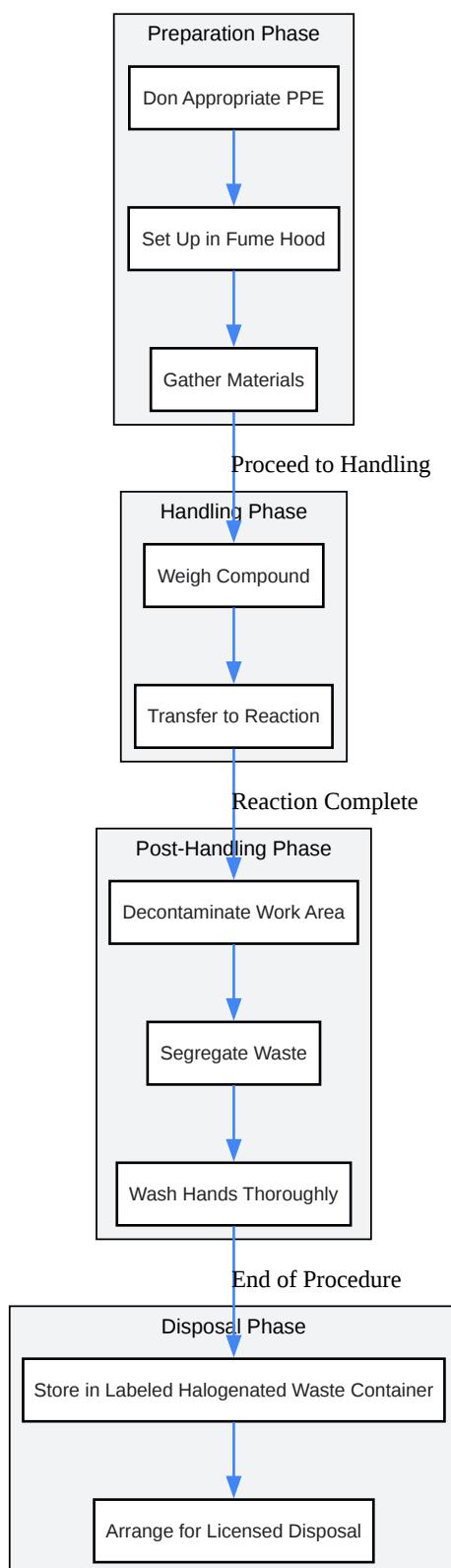
Quantitative Data

The following table summarizes key quantitative data for **4-Bromobenzamide**.

Property	Value
Molecular Formula	C ₇ H ₆ BrNO[1][2][7]
Molecular Weight	200.03 g/mol [1]
Melting Point	191.0 to 195.0 °C[2]
Appearance	White to Almost white powder to crystal[2]
Purity	>98.0% (HPLC)(N)[2][8]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **4-Bromobenzamide** in a laboratory setting.

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